

Technical Guide: Physicochemical Properties of 5-Bromo-2-methylbenzothiazole

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Compound of Interest

Compound Name: 5-Bromo-2-methylbenzothiazole

Cat. No.: B1274153

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **5-Bromo-2-methylbenzothiazole**, a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. The document outlines the physical properties, standard experimental protocols for their determination, and a representative synthetic workflow.

Physicochemical Data

The melting and boiling points of **5-Bromo-2-methylbenzothiazole** are critical parameters for its purification, handling, and application in synthetic chemistry. The following table summarizes the reported values for this compound.

Property	Value	Notes
Melting Point	75 - 81 °C	The range indicates a typical purity for a solid organic compound. [1] [2] [3]
Boiling Point	170 °C at 10 mmHg	Determined under reduced pressure to prevent decomposition at higher temperatures. [2]

Experimental Protocols

Precise determination of melting and boiling points is essential for compound identification and purity assessment. Standard methodologies are employed to ensure accuracy and reproducibility.

Melting Point Determination (Capillary Method)

The capillary method is a standard and widely accepted technique for determining the melting point of a solid organic compound.[\[2\]](#)

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **5-Bromo-2-methylbenzothiazole** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.[\[2\]](#)[\[4\]](#)
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, in close proximity to a calibrated thermometer.[\[4\]](#)
- Heating: The apparatus is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point. For an accurate measurement, the temperature is raised slowly, at a rate of about 1-2 °C per minute, as it approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire solid has transitioned to a liquid is recorded as the final melting point. The range between these two temperatures is the melting range.[\[4\]](#) A narrow melting range is indicative of high purity.[\[1\]](#)

Boiling Point Determination at Reduced Pressure

For compounds that may decompose at their atmospheric boiling point, determination under reduced pressure (vacuum) is necessary.[\[5\]](#)

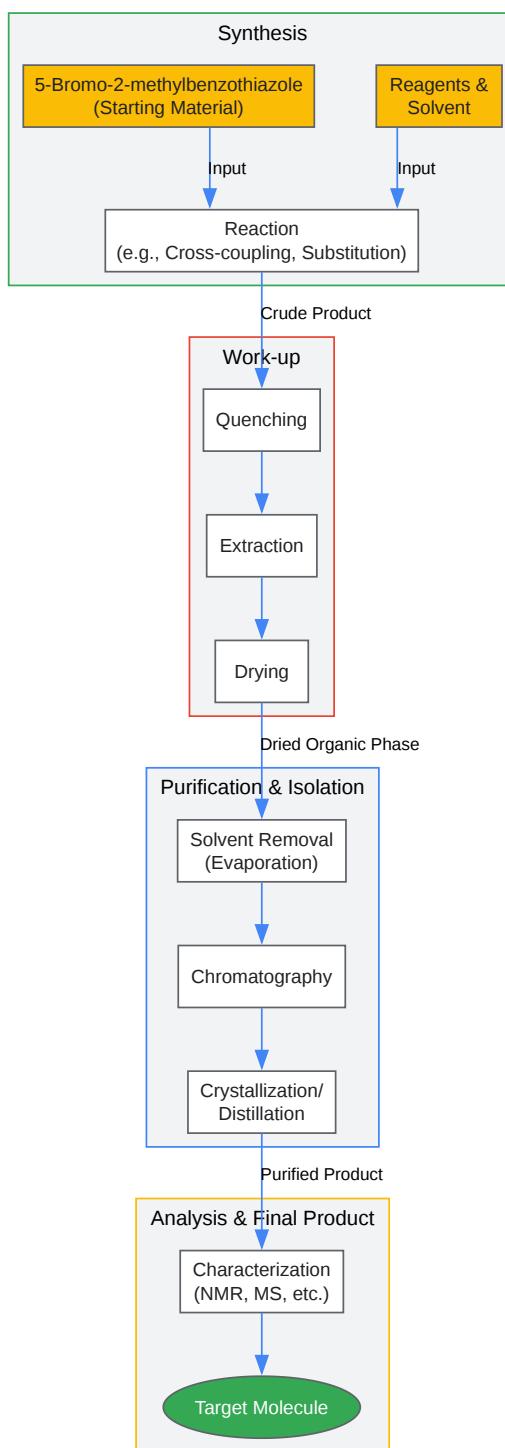
Methodology:

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, suitable for vacuum applications. The setup includes a distilling flask containing the liquid sample and a stir bar or boiling chips, a condenser, a receiving flask, and a connection to a vacuum source. A manometer is included in the system to accurately measure the pressure.
- **Evacuation:** The system is carefully evacuated to the desired pressure (e.g., 10 mmHg).
- **Heating:** The distilling flask is heated gently using a heating mantle or oil bath.
- **Observation:** The temperature is monitored with a thermometer placed so that the bulb is level with the side arm of the distilling flask. The boiling point is the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer bulb and in the condenser, while the pressure remains constant.[\[6\]](#)

Synthetic Workflow Visualization

5-Bromo-2-methylbenzothiazole serves as a key intermediate in the synthesis of more complex molecules. The following diagram illustrates a general workflow for a chemical synthesis starting with this compound. This process involves a chemical reaction followed by a series of work-up and purification steps to isolate the desired product.[\[3\]](#)[\[7\]](#)[\[8\]](#)

General Synthetic Workflow using 5-Bromo-2-methylbenzothiazole

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Caption: A logical workflow for the synthesis of a target molecule.

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